

An In-depth Technical Guide to γ -Phenyl- γ -butyrolactone

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Compound of Interest

Compound Name: *gamma-Phenyl-gamma-butyrolactone*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of γ -Phenyl- γ -butyrolactone (gPgb), a heterocyclic organic compound. Synthesizing chemical principles with pharmacological insights, this document delves into the synthesis, potential biological activities, and safety considerations of gPgb, offering a foundational resource for its scientific exploration and potential applications in drug discovery and development.

Introduction to γ -Phenyl- γ -butyrolactone

γ -Phenyl- γ -butyrolactone, also known as 5-phenyloxolan-2-one, is a derivative of γ -butyrolactone (GBL) characterized by a phenyl group attached to the gamma carbon of the lactone ring. The GBL scaffold is a privileged structure in medicinal chemistry, found in numerous natural products and synthetic molecules with a broad spectrum of biological activities.^[1] This structural motif imparts specific physicochemical properties that can influence a molecule's interaction with biological targets. The introduction of a phenyl group to the GBL core in gPgb is anticipated to significantly modulate its biological profile compared to the parent GBL molecule, primarily by increasing its lipophilicity and introducing potential for specific aromatic interactions with biological macromolecules.

Physicochemical Properties

Understanding the fundamental physicochemical properties of gPgb is crucial for its handling, formulation, and interpretation of its biological activity.

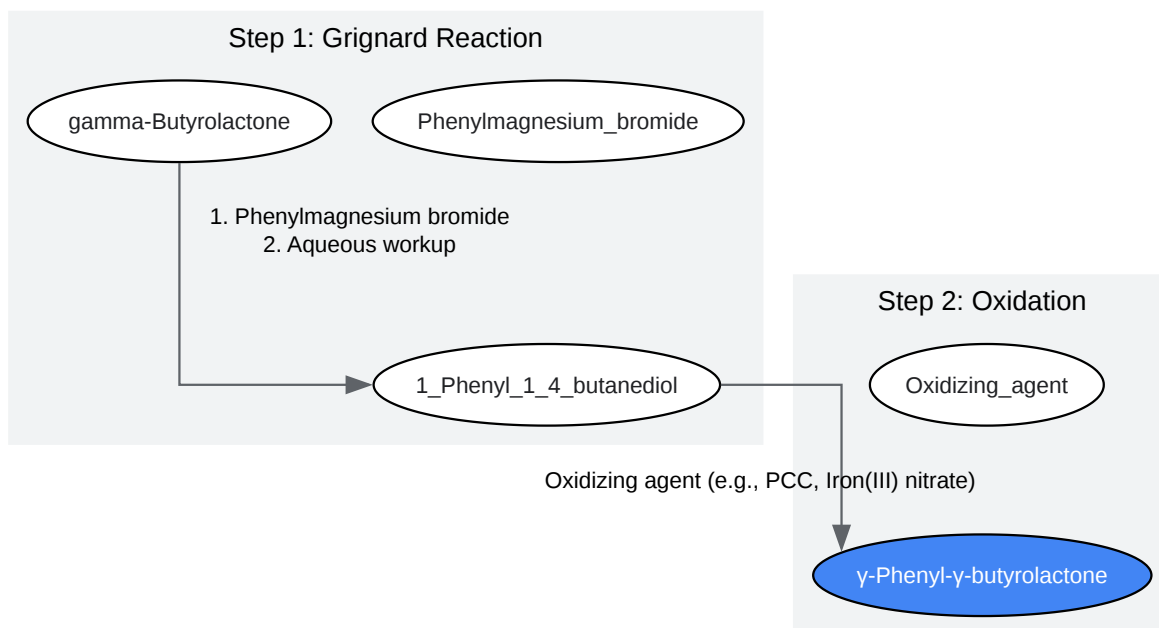
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₂	[2]
Molecular Weight	162.19 g/mol	[2]
Appearance	Off-white to light yellow solid	[3]
Melting Point	36-37 °C	[3]
Boiling Point	306 °C	[3]
Density	1.155 g/mL at 25 °C	[3]
Solubility	Insoluble in water. Soluble in organic solvents like methylene chloride and chloroform.	[4]
log P	-0.566	

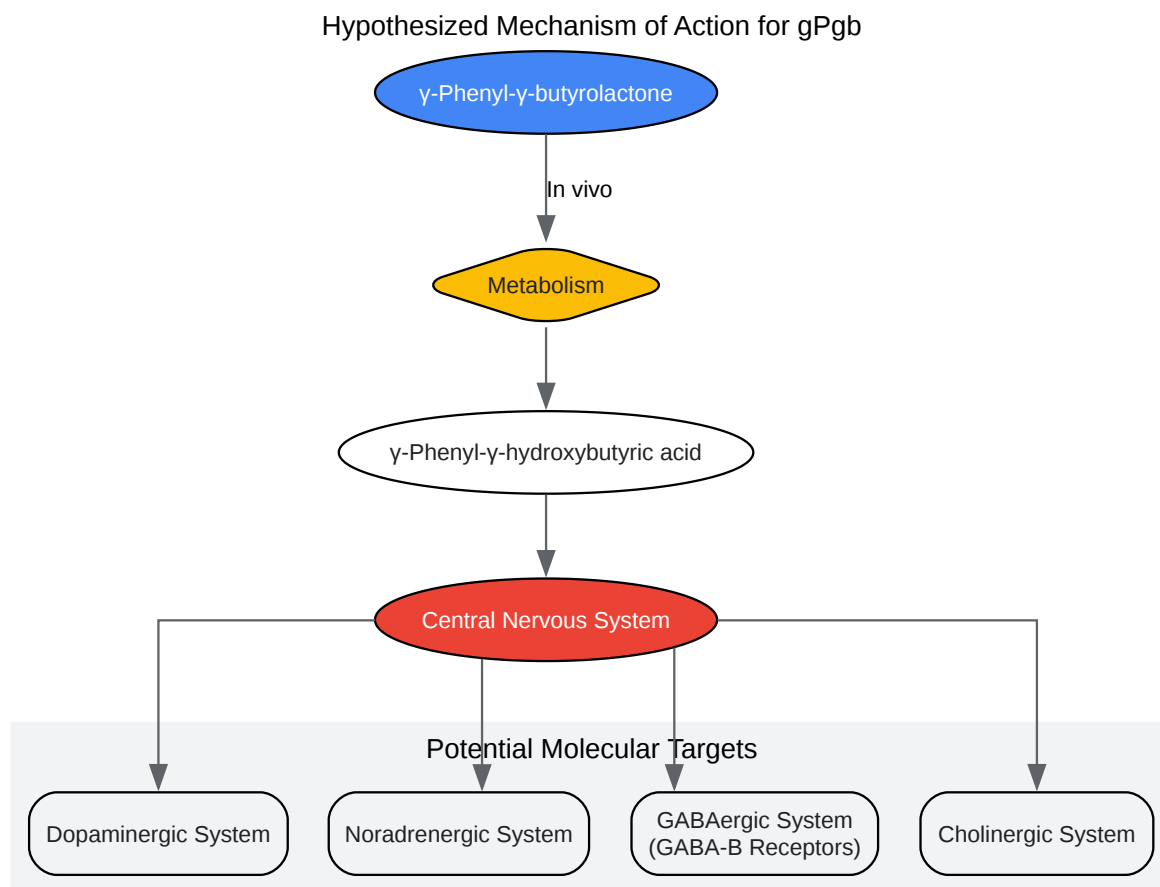
Chemical Synthesis of γ -Phenyl- γ -butyrolactone

The synthesis of gPgb can be achieved through various synthetic routes. A common and effective method involves the oxidation of 1-phenyl-1,4-butanediol. This precursor can be synthesized via the reaction of a Grignard reagent, such as phenylmagnesium bromide, with γ -butyrolactone.

Diagram of the Synthetic Pathway

General Synthetic Pathway for gPgb





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